

An In-depth Technical Guide to the Thermochemical Properties of Cyclopropylbenzene

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Compound of Interest

Compound Name: Cyclopropylbenzene

Cat. No.: B146485

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical properties of **cyclopropylbenzene**. The information is compiled from established chemical databases and key experimental studies, offering a valuable resource for professionals in research, development, and drug design. All quantitative data is presented in clear, structured tables, and where available, detailed experimental methodologies are described.

Core Thermochemical Data

The thermochemical properties of **cyclopropylbenzene** are crucial for understanding its stability, reactivity, and behavior in various chemical processes. The following tables summarize the key quantitative data available for this compound.

Enthalpic Properties

| Property | Value | Phase | Reference(s) |
|--|--------------------------|--------|--------------|
| Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$) | 150.7 ± 1.0 kJ/mol | Gas | [1][2] |
| | 100.2 ± 0.8 kJ/mol | Liquid | [1][2] |
| Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$) | -4959.3 ± 0.7 kJ/mol | Liquid | |
| Standard Molar Enthalpy of Vaporization ($\Delta_{vap} H^\circ$) | 50.2 ± 0.1 kJ/mol | Liquid | [1] |

Physicochemical Properties

| Property | Value | Reference(s) |
|---------------------|--------------------------------|--------------|
| Molecular Formula | C ₉ H ₁₀ | [1][3] |
| Molecular Weight | 118.18 g/mol | [3] |
| CAS Registry Number | 873-49-4 | [1][3][4] |
| Boiling Point | 173.6 °C at 753 mmHg | [4][5] |
| Density | 0.94 g/mL at 25 °C | [4][5] |
| Refractive Index | 1.533 at 20 °C | [5] |

Experimental Protocols

The determination of the thermochemical properties of **cyclopropylbenzene** has been the subject of several key experimental studies. The methodologies employed in these seminal works are detailed below.

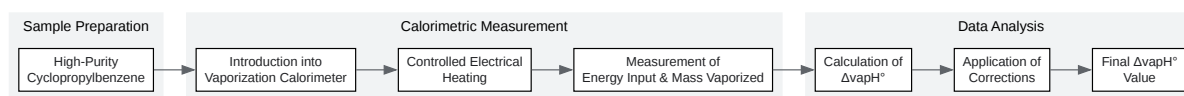
Determination of Enthalpy of Vaporization by Vaporization Calorimetry

As described in the work by Fuchs, Hallman, and Perlman (1982), the enthalpy of vaporization of **cyclopropylbenzene** was determined using vaporization calorimetry.[6]

Methodology:

A sample of high-purity **cyclopropylbenzene** is placed in a calorimeter, a device designed to measure heat flow. The liquid is then electrically heated at a constant rate to induce vaporization. The energy input required to vaporize a known mass of the sample is precisely measured. The enthalpy of vaporization is then calculated from the measured energy input, the mass of the vaporized sample, and the molar mass of **cyclopropylbenzene**. Corrections are applied for any heat loss to the surroundings and for the work done against the atmospheric pressure.

The general workflow for this experimental determination can be visualized as follows:



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Experimental workflow for determining the enthalpy of vaporization.

Determination of Enthalpy of Combustion by Bomb Calorimetry

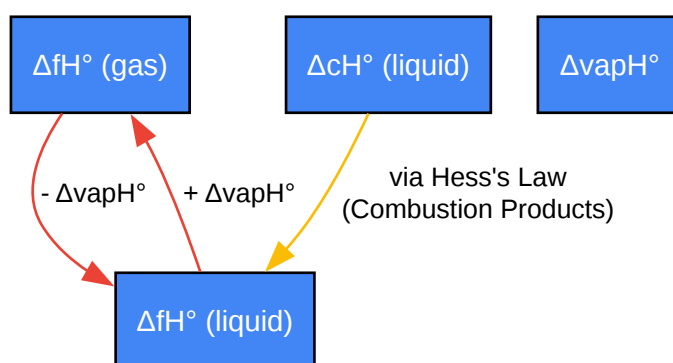
The enthalpy of combustion of **cyclopropylbenzene** was determined by Kozina, Lukina, and colleagues in 1961 using bomb calorimetry.[1][2]

Methodology:

A precisely weighed sample of liquid **cyclopropylbenzene** is placed in a crucible within a high-pressure stainless-steel vessel, known as a "bomb." The bomb is then filled with pure oxygen at high pressure (typically around 30 atm). The bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The sample is ignited by passing an electric

current through a fuse wire. The complete combustion of the organic compound releases heat, which is absorbed by the bomb and the surrounding water, causing a rise in temperature. This temperature change is measured with high precision. The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (which is determined in separate calibration experiments), and the mass of the sample.

A diagram illustrating the relationship between key thermochemical parameters is presented below:



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